

Fluoroimide: An Obsolete Fungicide's Historical Role in Agriculture

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Compound of Interest

Compound Name: **Fluoroimide**

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Fluoroimide, a dicarboximide fungicide, historically saw use in agriculture as a foliar treatment, primarily for controlling a range of fungal diseases on fruit crops. Now considered obsolete, this technical guide synthesizes the limited available historical data on its application, mode of action, and fungicidal properties. Due to its status as an older, discontinued agrochemical, in-depth quantitative efficacy data and detailed experimental protocols from its time of use are not readily available in modern scientific literature.

Chemical Identity and Properties

- Chemical Name: 3,4-dichloro-1-(4-fluorophenyl)-1H-pyrrole-2,5-dione[1]
- Synonyms: Fluoromide, Spartcide, N-(4-fluorophenyl)-2,3-dichloromaleimide[1][2][3]
- Chemical Class: Dicarboximide fungicide[1]

Historical Agricultural Applications

Fluoroimide was developed as a multi-use foliar fungicide. Historical records indicate its application on fruit trees to combat several common diseases.

Target Pests and Crops:

Based on available information, **Fluoroimide** was primarily used to control the following diseases on the specified crops:

Target Disease	Affected Crops
Scab	Apples, Pears
Alternaria leaf spot	Apples, Pears
Powdery mildew	Apples, Pears
Fruit spot	Apples, Pears
Coffee berry disease	Coffee
Monilia disease	Not specified
Anthracnose rot	Cucumbers
Late blight	Tomatoes
Citrus melanose	Citrus
Citrus scab	Citrus
Red dust disease	Coffees

Source:[2][3]

A patent from the era suggests that the fungicidal activity of N-(4-fluorophenyl)-2,3-dichloromaleimide was considered excellent for protecting plants from a variety of diseases.[2] The patent also highlighted that a smaller, uniform grain size of the compound improved its adhesive properties on plants, leading to a more enduring fungicidal effect.[2]

Mode of Action

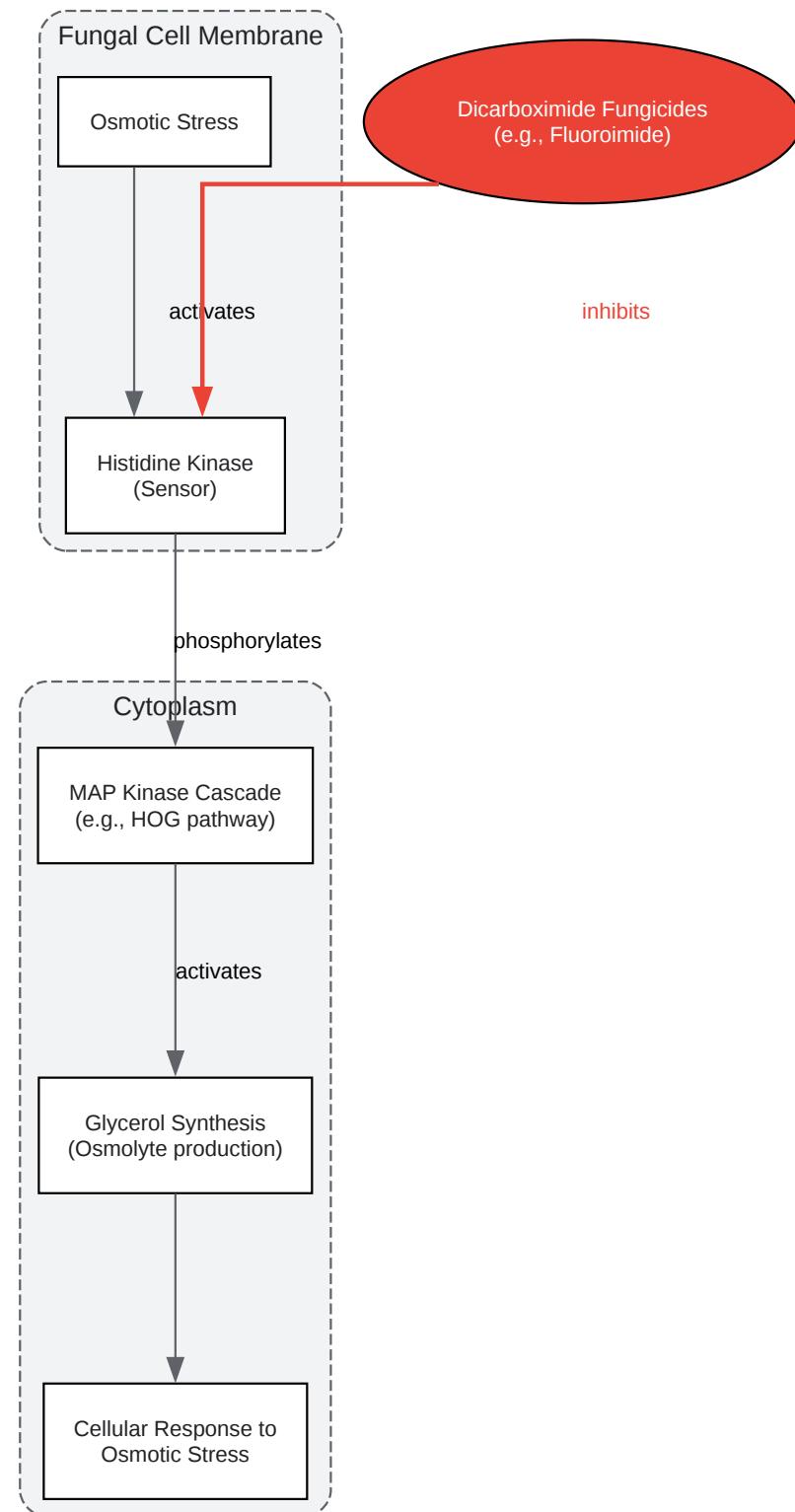
While specific research on the signaling pathways affected by **Fluoroimide** is scarce, its classification as a dicarboximide fungicide provides insight into its likely mechanism of action. Dicarboximides are generally understood to interfere with the osmotic signal transduction pathway in fungi, which is composed of histidine kinase and MAP kinase cascades.[4] Although the precise target site has been a subject of research for many years, this interference with

osmoregulation is a key aspect of their fungicidal activity.[4][5][6] Some studies also suggest that the mode of action for this class of fungicides could be dependent on free radical formation.[5]

It is believed that dicarboximides, including iprodione, vinclozolin, and procymidone, act on fungi by inhibiting spore germination and affecting cell division.[7] They are also thought to inhibit the synthesis of DNA and RNA, as well as cellular metabolism.[8]

Below is a generalized representation of the proposed signaling pathway affected by dicarboximide fungicides.

Proposed Signaling Pathway Affected by Dicarboximide Fungicides

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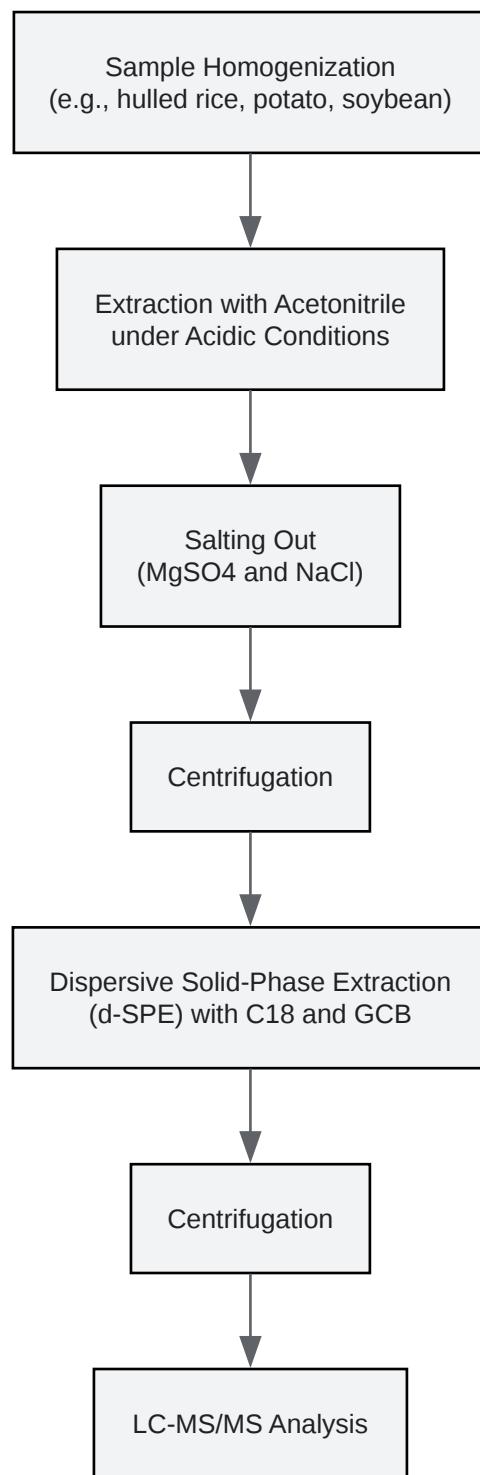
Caption: Proposed mechanism of dicarboximide fungicides.

Experimental Protocols

Detailed experimental protocols from the period of **Fluoroimide**'s active use are not well-documented in accessible literature. However, modern analytical methods for detecting pesticide residues in agricultural products can be adapted for related compounds. A contemporary method for analyzing **Fluoroimide** residues involves extraction under acidic conditions followed by purification and analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[9]

A general workflow for such an analysis is outlined below:

General Workflow for Fluoroimide Residue Analysis

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Caption: Modern residue analysis workflow.

Conclusion

Fluoroimide represents a class of dicarboximide fungicides that were once integral to agricultural practices for managing fungal diseases in various crops. While its use has been discontinued, understanding its historical application and general mode of action provides context for the evolution of fungicide development. The lack of detailed, publicly available quantitative data underscores the challenges in retrospectively evaluating the efficacy and environmental impact of obsolete agrochemicals. Future research into the historical archives of agrochemical companies or regulatory bodies may yet uncover more specific data on this and other discontinued pesticides.

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